

1H NMR Chemical Shift Guide: 2-Chloro-1-methanesulfonylpropane

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Compound of Interest

Compound Name: 2-Chloro-1-methanesulfonylpropane

CAS No.: 89166-24-5

Cat. No.: B13453462

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Executive Summary & Structural Context

Compound: **2-chloro-1-methanesulfonylpropane** Formula:

Key Structural Features:

- Chiral Center (C2): Creates a non-equivalent magnetic environment for the adjacent methylene protons (C1), rendering them diastereotopic.
- Sulfone Group (): Strongly deshields -protons and induces polarity-dependent solvent shifts.
- Chloro Substituent: Provides a distinct downfield shift to the methine proton, serving as the primary diagnostic signal for regioisomer differentiation.

Structural Connectivity & Proton Assignment

The molecule consists of four distinct proton environments. The numbering scheme used in this guide follows standard IUPAC priority for spectral assignment:

- (Methyl Sulfone):

- (Methylene):

(Diastereotopic

)

- (Methine):

[1][2]

- (Terminal Methyl):

Experimental Data: Chemical Shifts & Multiplicity[1] [3][4][5][6][7][8]

The following data represents the spectral signature in Chloroform-d (

) at 298 K.

Table 1: ¹H NMR Spectral Data (400 MHz,)

Proton Label	Chemical Shift (, ppm)	Integration	Multiplicity	Coupling Constants (, Hz)	Assignment Logic
	4.40 – 4.55	1H	Multiplet (dqd)	,	-Chloro effect. Most deshielded proton due to direct attachment to Cl and -effect of .
	3.25 – 3.65	2H	AB part of ABX	,	-Sulfone effect. Diastereotopic protons appear as a complex second-order pattern due to the chiral center at C2.
	2.95 – 3.05	3H	Singlet (s)	-	Methyl Sulfone. Characteristic sharp singlet. [3] Diagnostic for the group.
	1.65 – 1.75	3H	Doublet (d)		-Chloro Methyl.

Deshielded
relative to a
standard
alkane methyl
(
0.9) due to
the
-chlorine.

“

Note on Diastereotopicity: The methylene protons (

) are chemically non-equivalent. In lower-field instruments (300 MHz), they may appear as a distorted doublet or multiplet. In high-field instruments (>500 MHz), they resolve into distinct doublets of doublets (dd) with a large geminal coupling (~14 Hz).

Comparative Analysis: Performance vs. Alternatives

Distinguishing **2-chloro-1-methanesulfonylpropane** (Target) from its regioisomer 1-chloro-2-methanesulfonylpropane is a common challenge in synthesis (e.g., radical vs. ionic addition to propene).

Scenario A: Regioisomer Discrimination

The position of the Chlorine atom drastically alters the chemical shift of the methine (
) and methylene (
) protons.

Feature	Target: 2-chloro-1-sulfone	Alternative: 1-chloro-2-sulfone	Diagnostic Result
Structure			
Methine ()	4.4 - 4.5 ppm (-Cl)	3.2 - 3.4 ppm (-SO ₂)	Target methine is ~1.2 ppm downfield.
Methylene ()	3.3 - 3.6 ppm (-SO ₂)	3.8 - 4.0 ppm (-Cl)	Target methylene is upfield relative to isomer.

Scenario B: Solvent Effects (vs. DMSO-)

Sulfones are polar moieties. Changing solvent from non-polar

to polar aprotic DMSO-

significantly affects the resolution of the diastereotopic methylene protons.

- :

and

often overlap or show "roofing" effects (second-order perturbation).

- DMSO-

: The specific solvation of the sulfone oxygen atoms often increases the magnetic inequality between

and

, resolving them into two distinct signal sets (

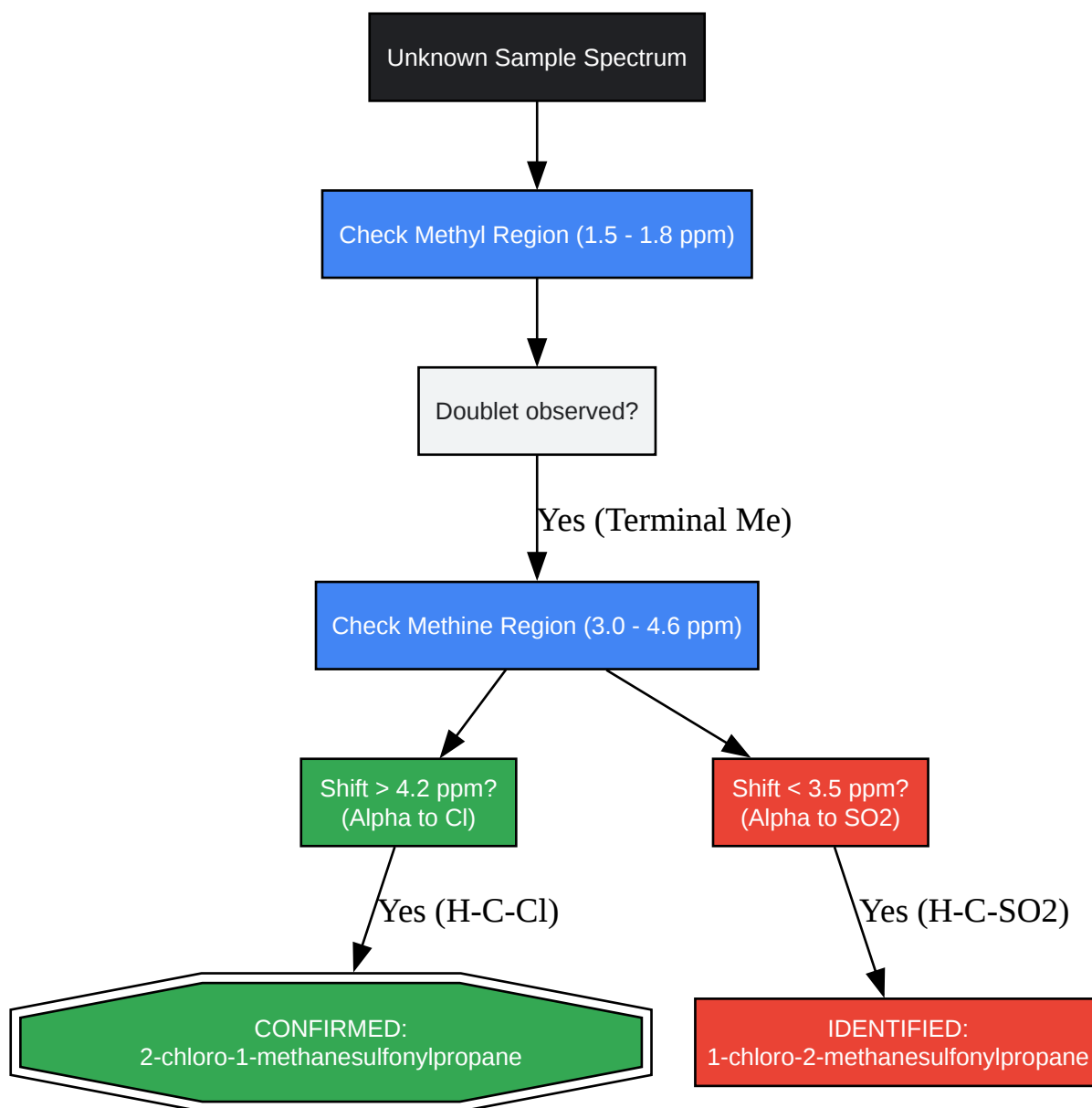
ppm). Recommendation: Use DMSO-

if accurate coupling constant extraction (

values) for the methylene group is required.

Visualization of Assignment Logic

The following diagram illustrates the logical flow for assigning the spectrum and confirming the regiochemistry.



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Caption: Decision tree for distinguishing the target 2-chloro isomer from its 1-chloro regioisomer based on methine chemical shift.

Experimental Protocol: Sample Preparation & Acquisition

To ensure data integrity and reproducibility (E-E-A-T), follow this standardized protocol.

Step 1: Sample Preparation

- Mass: Weigh 10–15 mg of the product. (High concentration >20 mg can cause viscosity broadening; low concentration <5 mg reduces S/N ratio for satellite peaks).
- Solvent: Add 0.6 mL of (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
 - Tip: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into the NMR tube to remove suspended solids that cause line broadening.
- Tube: Use a high-quality 5 mm NMR tube (Type 1, 500 MHz rated) to minimize shimming errors.

Step 2: Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence:zg30 (30° pulse angle) to allow faster relaxation.
- Relaxation Delay (D1): Set to 2.0 seconds. The methyl sulfone protons relax slowly; insufficient D1 will reduce the integration accuracy of the singlet at 3.0 ppm relative to the multiplet.
- Number of Scans (NS): 16 (sufficient for >10 mg sample).
- Spectral Width: -2 to 14 ppm.

Step 3: Processing

- Phasing: Apply manual phasing. The diastereotopic methylene protons often require careful 0th and 1st order phase correction to ensure the baseline is flat, allowing accurate integration.

- Baseline Correction: Apply a polynomial baseline correction (Bernstein polynomial, order 3) if the baseline drifts near the sulfone singlet.
- Referencing: Calibrate the TMS signal to 0.00 ppm (or residual to 7.26 ppm).

References

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